

thermodynamic properties and phase behavior of ethyl levulinate

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide on the Thermodynamic Properties and Phase Behavior of **Ethyl Levulinate**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethyl levulinate, a bio-based solvent and platform chemical, is gaining significant attention across various industries, including pharmaceuticals, due to its favorable properties and sustainable origins. A thorough understanding of its thermodynamic properties and phase behavior is crucial for its application in drug formulation, separation processes, and as a green solvent alternative. This technical guide provides a comprehensive overview of the key thermodynamic data for **ethyl levulinate**, details the experimental methodologies for their determination, and presents visual representations of experimental workflows.

Thermodynamic Properties

The design and optimization of processes involving **ethyl levulinate**, such as reaction engineering, distillation, and extraction, are fundamentally reliant on accurate thermodynamic data. Key properties include vapor pressure, density, viscosity, and heat capacity.

Physicochemical Properties

A summary of the fundamental physicochemical properties of **ethyl levulinate** is presented in Table 1.



Table 1: Physicochemical Properties of Ethyl Levulinate

Property	Value	Reference
Molecular Formula	C7H12O3	[1]
Molar Mass	144.17 g/mol	[1][2]
Boiling Point	205.8 °C (at 1 atm)	[3]
93-94 °C (at 18 mmHg)	[4][5]	
Melting Point	< -60 °C	[3]
Flash Point	94 °C	[3]
Density (at 20 °C)	1.012 g/mL	[3]
Density (at 25 °C)	1.016 g/mL	[4][5]
Refractive Index (n ²⁰ /D)	1.422	[4][6]
Vapor Pressure (at 25 °C)	0.249 mmHg (estimated)	[7]
Water Solubility (at 25 °C)	71.14 g/L	[2]

Temperature-Dependent Properties

The influence of temperature on the key thermodynamic properties of **ethyl levulinate** is critical for process modeling and design.

The vapor pressure of **ethyl levulinate** is a crucial parameter for distillation and evaporation processes. Estimated values are available, indicating its low volatility at ambient temperatures. [7][8]

The density of **ethyl levulinate** and its mixtures with n-alkanols (methanol, ethanol, 1-propanol, and 1-butanol) has been reported over a temperature range of 283.15 K to 313.15 K.[9]

Viscosity is a key parameter influencing fluid handling and mixing. The viscosity of **ethyl levulinate** and its blends with diesel and biodiesel has been studied at temperatures ranging from 30 °C to 80 °C.[10] The addition of **ethyl levulinate** to biodiesel has been shown to decrease the viscosity of the fuel mixture.[11]

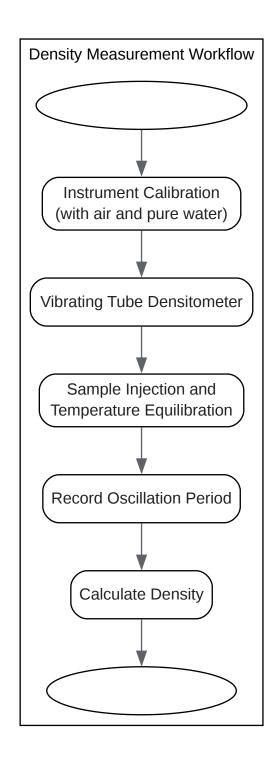


Experimental Protocols for Thermodynamic Property Determination

Accurate determination of thermodynamic properties relies on precise experimental methodologies.

Density is typically measured using a vibrating tube densimeter. The experimental workflow for density measurement is illustrated below.



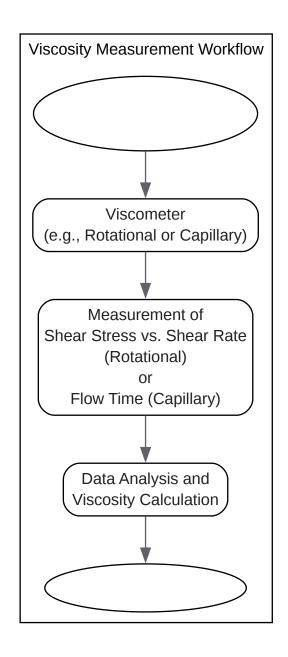


Click to download full resolution via product page

Caption: Workflow for density measurement using a vibrating tube densimeter.

Viscosity is commonly determined using a rotational viscometer or a capillary viscometer. The general procedure is outlined below.





Click to download full resolution via product page

Caption: General workflow for viscosity measurement.

Phase Behavior

The phase behavior of **ethyl levulinate** with other components is essential for designing separation processes like distillation and liquid-liquid extraction.

Vapor-Liquid Equilibrium (VLE)



VLE data are fundamental for the design of distillation columns. Isobaric VLE data for the binary system of **ethyl levulinate** and ethanol have been measured at 40.0, 60.0, and 80.0 kPa.[12] The data indicated a positive deviation from Raoult's law, suggesting strong intermolecular interactions.[12] Isothermal VLE data for the **ethyl levulinate** + water and **ethyl levulinate** + ethanol systems have also been collected at 60 °C.[13][14][15]

Table 2: Summary of Investigated Vapor-Liquid Equilibrium (VLE) Systems

System	Conditions	Reference
Ethyl Levulinate + Ethanol	Isobaric (40.0, 60.0, 80.0 kPa)	[12]
Ethyl Levulinate + Water	Isothermal (60 °C)	[13][14][15]
Ethyl Levulinate + Ethanol	Isothermal (60 °C)	[13][14][15]

Liquid-Liquid Equilibrium (LLE)

LLE data are critical for designing liquid-liquid extraction processes. The LLE for the ternary systems of **ethyl levulinate** + water + levulinic acid and **ethyl levulinate** + water + ethanol have been measured at 30 °C.[13][14][16] The consistency of this LLE data was confirmed using the Othmer-Tobias method.[13][14][16] The phase behavior of pseudo-ternary systems containing deep eutectic solvents (DES), **ethyl levulinate**, and either levulinic acid or ethanol has also been investigated to assess the extractive potential of DES in the esterification process.[17]

Table 3: Summary of Investigated Liquid-Liquid Equilibrium (LLE) Systems

System	Temperature	Reference
Ethyl Levulinate + Water + Levulinic Acid	30 °C	[13][14][16]
Ethyl Levulinate + Water + Ethanol	30 °C	[13][14][16]
DES + Ethyl Levulinate + Levulinic Acid/Ethanol	313.15 K and 333.15 K	[17]



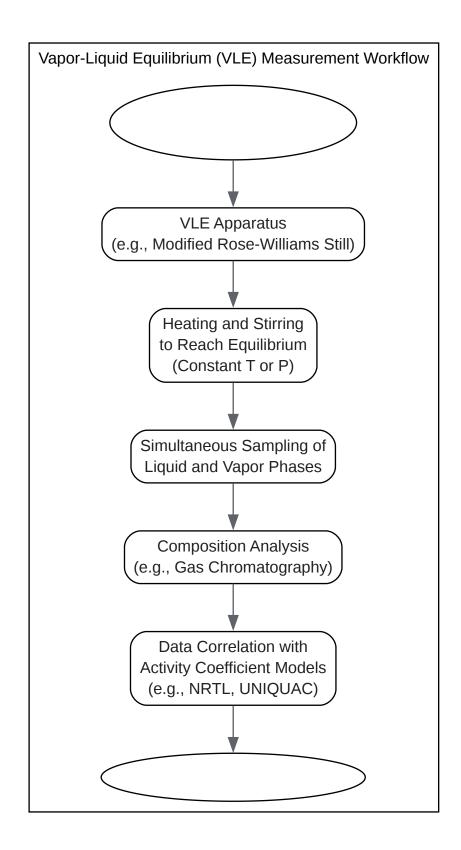
Solubility

Ethyl levulinate exhibits good solubility in a wide range of organic solvents.[8] It is soluble in water and alcohol.[1][7] A detailed list of its solubility in various solvents at 25°C has been compiled.[2]

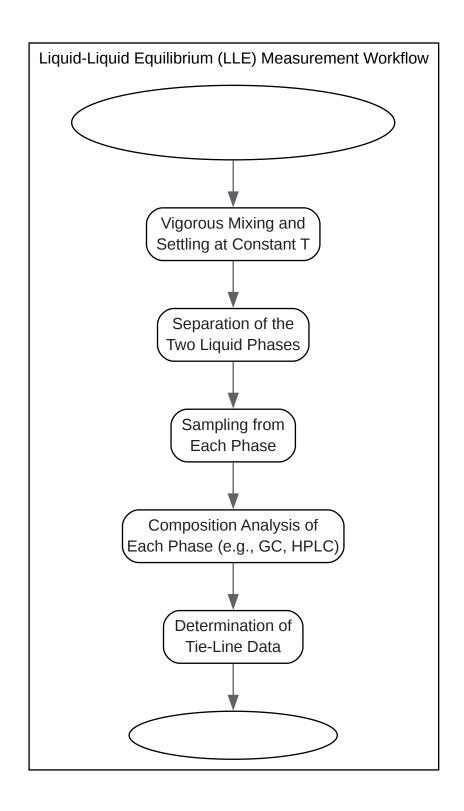
Experimental Protocols for Phase Behavior Determination

A common apparatus for measuring VLE data is a modified Rose-Williams still or a static equilibrium cell.[12][18] The general workflow is depicted below.









Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Ethyl levulinate | C7H12O3 | CID 10883 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scent.vn [scent.vn]
- 3. Buy Ethyl Levulinate from Brenntag The Netherlands suppliers | 539-88-8 | Brenntag [brenntag.com]
- 4. Ethyl levulinate | 539-88-8 [chemicalbook.com]
- 5. chembk.com [chembk.com]
- 6. 539-88-8 CAS MSDS (Ethyl levulinate) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 7. ethyl levulinate, 539-88-8 [thegoodscentscompany.com]
- 8. Ethyl levulinate: properties, applications and safety Chemicalbook [chemicalbook.com]
- 9. researchgate.net [researchgate.net]
- 10. mdpi.com [mdpi.com]
- 11. pubs.acs.org [pubs.acs.org]
- 12. mdpi.com [mdpi.com]
- 13. pubs.acs.org [pubs.acs.org]
- 14. pubs.acs.org [pubs.acs.org]
- 15. pubs.acs.org [pubs.acs.org]
- 16. researchgate.net [researchgate.net]
- 17. mdpi.com [mdpi.com]
- 18. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [thermodynamic properties and phase behavior of ethyl levulinate]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b147295#thermodynamic-properties-and-phase-behavior-of-ethyl-levulinate]



Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com